

Introduction: The Emergence of Spirocyclic Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name: 1-{Spiro[2.2]pentan-1-yl}ethan-1-ol

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In the landscape of modern medicinal chemistry, the pursuit of novel molecular architectures that confer improved pharmacological properties is relentless. Among these, spirocyclic compounds—molecules containing two rings connected by a single, shared carbon atom—have garnered significant attention.^{[1][2]} Their inherent three-dimensionality and conformational rigidity offer a compelling strategy to escape the "flatland" of traditional aromatic scaffolds.^[3] This structural feature allows for precise spatial orientation of functional groups, potentially enhancing binding affinity and selectivity for biological targets.^{[4][5]} Furthermore, the high sp³-hybridized carbon content of these scaffolds often leads to improved physicochemical properties, such as increased solubility and metabolic stability, which are critical for successful drug development.^{[1][3]}

This guide focuses on a specific, novel spirocyclic alcohol: **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol**. With the molecular formula C₇H₁₂O and a molecular weight of 112.17 g/mol, this compound merges the highly strained and rigid spiro[2.2]pentane core with a secondary alcohol functional group, a common pharmacophore and a versatile synthetic handle. Given the limited published data on this specific molecule (CAS No. 1822863-22-8), this document serves as a comprehensive technical guide outlining its predicted properties and the robust experimental methodologies required for their empirical determination and validation.^[6]

The primary objective is to provide researchers, scientists, and drug development professionals with a foundational understanding of this molecule's core characteristics, empowering its application as a novel building block in the design of next-generation therapeutics.

Caption: Molecular structure of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol**.

Part 1: Core Physicochemical Properties and Determination Protocols

The physicochemical profile of a compound is fundamental to its potential application in drug discovery, influencing its absorption, distribution, metabolism, and excretion (ADME) properties. This section details the predicted properties of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol** and provides standardized protocols for their experimental verification.

1.1 Molecular Weight

The exact molecular formula is $C_7H_{12}O$. The calculated monoisotopic mass is 112.08882 g/mol, and the average molecular weight is 112.17 g/mol. While calculation provides a theoretical value, experimental confirmation is essential.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Rationale: HRMS is the gold standard for confirming the elemental composition of a novel compound by measuring its mass-to-charge ratio (m/z) with high precision (typically to four or five decimal places).
- Methodology:
 - Sample Preparation: Prepare a dilute solution of the compound (approx. 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
 - Ionization: Introduce the sample into the mass spectrometer using an appropriate soft ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), to generate the protonated molecule $[M+H]^+$ or other adducts.
 - Analysis: Analyze the ions using a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).

- Validation: Compare the measured m/z value of the molecular ion with the calculated exact mass for $C_7H_{12}O$. The deviation should be within a narrow tolerance (e.g., < 5 ppm) to confirm the molecular formula.

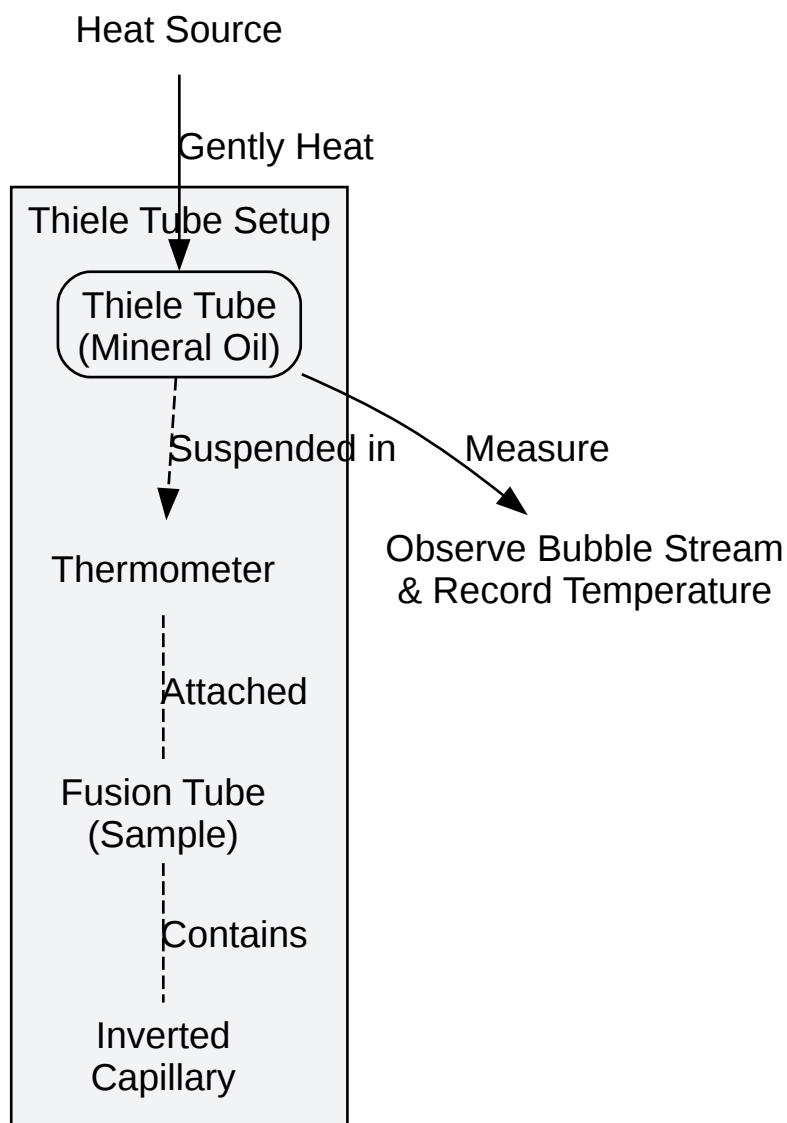
1.2 Boiling Point

The boiling point is a key indicator of a liquid's volatility, which is influenced by molecular weight and intermolecular forces. The parent hydrocarbon, spiro[2.2]pentane, has a boiling point of 39°C.[7] The addition of the polar hydroxyl group, which introduces strong hydrogen bonding, will substantially increase the boiling point. For comparison, spiro[2.2]pentane-1-carboxylic acid has a predicted boiling point of 202.3°C.[8] Therefore, the boiling point of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol** is estimated to be in the range of 170-190°C at atmospheric pressure.

Experimental Protocol: Micro-Scale Boiling Point Determination (Thiele Tube Method)

- Rationale: This method is ideal for determining the boiling point of small quantities of a liquid with high accuracy.[9] It relies on observing the temperature at which the vapor pressure of the liquid equals the external pressure.[10]
- Methodology:
 - Sample Preparation: Add 0.5-1.0 mL of the sample liquid into a small test tube (fusion tube).
 - Capillary Insertion: Place a capillary tube, sealed at one end, into the fusion tube with the open end submerged in the liquid.
 - Assembly: Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Heating: Suspend the assembly in a Thiele tube filled with a high-boiling liquid (e.g., mineral oil) and heat the side arm gently.
 - Observation: As the temperature rises, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubble stream ceases and the liquid just begins to

enter the capillary tube.[9] Record the ambient atmospheric pressure.



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Caption: Workflow for boiling point determination using a Thiele tube.

1.3 Solubility Profile

Solubility is a critical parameter for drug candidates, affecting formulation, administration, and bioavailability.[11] The structure of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol** contains both a nonpolar, lipophilic spiro[2.2]pentane moiety and a polar, hydrophilic secondary alcohol group.

This amphiphilic nature suggests it will be soluble in a range of organic solvents and have limited solubility in aqueous media.

Experimental Protocol: Qualitative and Quantitative Solubility Assessment

- Rationale: A systematic assessment across a panel of solvents provides a comprehensive solubility profile, guiding its use in biological assays and formulation development.[12][13]
- Methodology (Qualitative):[14]
 - Place approximately 10 mg of the compound into separate small, labeled vials.
 - Add 1 mL of a selected solvent (e.g., Water, Phosphate-Buffered Saline (PBS), Ethanol, DMSO, Hexane) to each vial.
 - Agitate the vials vigorously for 60 seconds.
 - Visually inspect for complete dissolution. Classify as "soluble," "partially soluble," or "insoluble."
- Methodology (Quantitative - Shake-Flask Method):
 - Prepare a supersaturated solution by adding an excess amount of the compound to a known volume of the solvent (e.g., PBS pH 7.4) in a sealed vial.
 - Agitate the vial at a constant temperature (e.g., 25°C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Centrifuge the suspension to pellet the undissolved solid.
 - Carefully withdraw a known volume of the supernatant.
 - Determine the concentration of the dissolved compound in the supernatant using a suitable analytical technique, such as HPLC with UV detection or LC-MS.[11]

Summary of Predicted Physicochemical Properties

Property	Predicted Value / Profile	Experimental Method
Molecular Formula	C ₇ H ₁₂ O	-
Molecular Weight	112.17 g/mol	High-Resolution Mass Spectrometry (HRMS)
Boiling Point	170 - 190 °C (at 1 atm)	Thiele Tube Method / Micro-distillation
Solubility	Water/PBS: Sparingly soluble Ethanol/Methanol: Soluble DMSO: Soluble Hexane/DCM: Soluble	Shake-Flask Method (Quantitative)

Part 2: Spectroscopic and Structural Characterization

Unambiguous structural elucidation is paramount. A combination of spectroscopic techniques provides a complete picture of the molecule's connectivity and stereochemistry.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the detailed structure of organic molecules in solution. The rigid and strained nature of the spiro[2.2]pentane core is expected to result in a complex but informative spectrum.^[15]

- ¹H NMR Spectroscopy:
 - Spiro[2.2]pentane Protons: The eight protons of the spiro[2.2]pentane ring will appear in the upfield region (approx. 0.7-1.5 ppm), likely as complex, overlapping multiplets due to the rigid structure and complex spin-spin coupling.^[16]
 - Methine Proton (-CHOH): The proton on the carbon bearing the hydroxyl group is expected to be deshielded, appearing as a multiplet in the range of 3.4-4.5 δ.^[17]
 - Methyl Protons (-CH₃): The three protons of the methyl group will appear as a doublet around 1.2 δ, coupled to the adjacent methine proton.

- Hydroxyl Proton (-OH): This proton will typically appear as a broad singlet whose chemical shift is concentration and solvent dependent. Its signal will disappear upon shaking the sample with a drop of D₂O, a definitive diagnostic test.[\[18\]](#)
- ¹³C NMR Spectroscopy:
 - Spiro Carbon: The central quaternary spiro carbon is expected to have a unique chemical shift, providing a key signature for the scaffold.[\[19\]](#)[\[20\]](#)
 - Spiro[2.2]pentane Carbons: The CH and CH₂ carbons of the cyclopropane rings will appear in the aliphatic region.
 - Alcohol Carbons: The carbon bearing the hydroxyl group (-CHOH) will be deshielded, appearing in the 50-80 δ range.[\[17\]](#) The methyl carbon will appear further upfield.

Experimental Protocol: NMR Sample Preparation and Analysis

- Preparation: Dissolve 5-10 mg of the purified compound in ~0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- 1D Spectra: Acquire standard ¹H and ¹³C{¹H} spectra.
- 2D Spectra (for full assignment): To resolve signal overlap and confirm connectivity, acquire 2D NMR spectra, including:
 - COSY (Correlation Spectroscopy): To identify proton-proton (H-H) couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons directly with their attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for establishing the connectivity across the entire molecule.[\[15\]](#)

2.2 Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

- Expected Absorptions:
 - O-H Stretch: A strong and broad absorption band in the region of 3600-3200 cm^{-1} , characteristic of a hydrogen-bonded alcohol.[17][18][21]
 - C-H Stretch (sp^3): Multiple sharp peaks just below 3000 cm^{-1} (typically 2950-2850 cm^{-1}).
 - C-O Stretch: A strong absorption in the 1150-1050 cm^{-1} region, indicative of a secondary alcohol.[21][22]

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

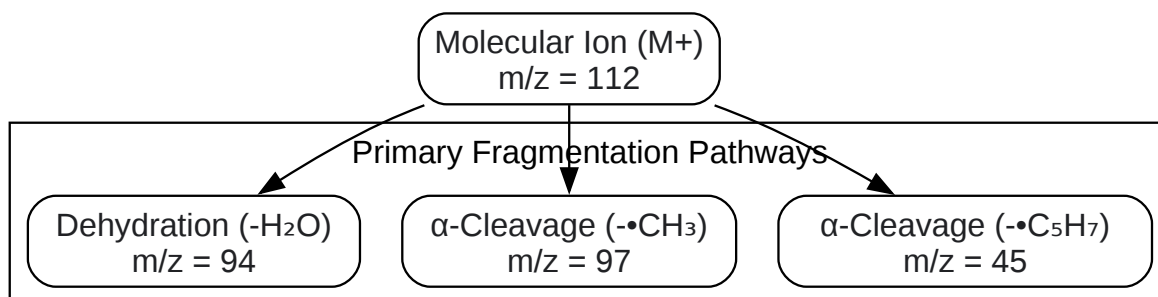
- Background: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a single drop of the neat liquid sample directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum. The instrument software will automatically subtract the background.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) after analysis.

2.3 Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern, which can be used to deduce the molecular structure.

- Expected Fragmentation (Electron Ionization - EI):
 - Molecular Ion (M^+): A peak at $m/z = 112$. For secondary alcohols, this peak may be weak or absent due to facile fragmentation.[23][24]
 - Dehydration ($[\text{M}-\text{H}_2\text{O}]^+$): Loss of a water molecule (18 Da) is a common fragmentation pathway for alcohols, leading to a significant peak at $m/z = 94$. [24][25][26]
 - α -Cleavage: Cleavage of the C-C bond adjacent to the oxygen is a dominant fragmentation pathway.[25][27] This would result in two primary fragments:

- Loss of the methyl radical ($\bullet\text{CH}_3$): A fragment at $m/z = 97$.
- Loss of the spiro[2.2]pentyl radical: A fragment at $m/z = 45$ ($[\text{CH}_3\text{CH}=\text{OH}]^+$), which is highly diagnostic for this type of secondary alcohol.[25]



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Caption: Predicted major fragmentation pathways in EI-Mass Spectrometry.

Part 3: Chemical Reactivity and Potential for Derivatization

The chemical behavior of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol** is primarily dictated by its secondary alcohol functionality and the strained spiro[2.2]pentane core.

- Reactions of the Hydroxyl Group:
 - Oxidation: The secondary alcohol can be readily oxidized to the corresponding ketone, 1-(spiro[2.2]pentan-1-yl)ethan-1-one, using standard oxidizing agents such as pyridinium chlorochromate (PCC), a Swern oxidation, or Dess-Martin periodinane. This ketone derivative could serve as an intermediate for further synthetic transformations.
 - Esterification: Reaction with carboxylic acids (Fischer esterification) or, more efficiently, with acyl chlorides or anhydrides in the presence of a base, will yield the corresponding esters. This allows for the introduction of a wide variety of functional groups.
 - Ether Formation: The alcohol can be converted into an ether via Williamson ether synthesis, which involves deprotonation with a strong base (e.g., NaH) followed by

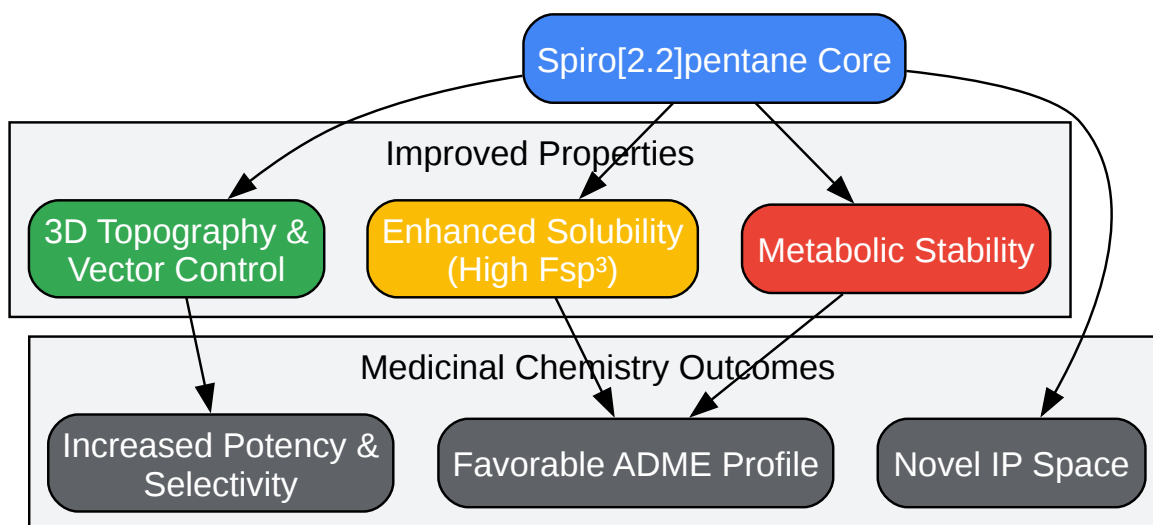
reaction with an alkyl halide.

- Reactivity of the Spiro[2.2]pentane Ring:
 - The spiro[2.2]pentane system is composed of two cyclopropane rings, which possess significant ring strain (ca. 65 kcal/mol for the parent hydrocarbon).^[7] This inherent strain makes the C-C bonds susceptible to cleavage under certain conditions, such as thermolysis or in the presence of transition metal catalysts.^{[7][28]} This reactivity can be harnessed for ring-expansion or rearrangement reactions to access other novel scaffolds, such as methylenecyclobutanes or spiro[2.3]hexanes.^{[7][28]}

Part 4: Significance and Application in Drug Discovery

The unique structural attributes of **1-{Spiro[2.2]pentan-1-yl}ethan-1-ol** make it a highly attractive building block for medicinal chemistry programs.

- Structural Rigidity and Vectorial Control: The spiro[2.2]pentane core acts as a rigid, non-aromatic scaffold that locks the substituents in well-defined three-dimensional orientations. This can be exploited to optimize interactions with a protein binding pocket, potentially leading to increased potency and selectivity.^{[4][5]}
- Improved Physicochemical Properties: Moving away from flat, aromatic systems towards sp³-rich scaffolds like spiro[2.2]pentane is a validated strategy for improving drug-like properties. This can enhance aqueous solubility, decrease metabolic liability, and improve oral bioavailability.^[1]
- Novel Chemical Space: The spiro[2.2]pentane motif is still relatively underexplored in drug discovery, offering access to novel chemical space and intellectual property opportunities.^[2] The hydroxyl group serves as a key attachment point for linking this novel core to other pharmacophoric elements.



Role of Spirocycles in Drug Design

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Caption: The strategic advantages of incorporating spirocyclic cores in drug design.

Conclusion

1-{Spiro[2.2]pentan-1-yl}ethan-1-ol represents a promising yet undercharacterized molecule at the intersection of strained ring chemistry and medicinal chemistry. While its definitive properties must be confirmed experimentally, this guide provides a robust framework for its analysis based on established chemical principles and state-of-the-art analytical protocols. Its unique combination of a rigid 3D scaffold and a versatile functional handle positions it as a valuable tool for scientists aiming to explore new chemical frontiers and develop innovative therapeutics with superior pharmacological profiles. The methodologies detailed herein are not only applicable to this specific molecule but also serve as a template for the characterization of other novel spirocyclic building blocks.

References

- Mass Spectrometry of Alcohols - YouTube. (2025).
- Mass Spectrometry of Alcohols and Ethers | PDF - Scribd. (n.d.).
- 12.3: Mass Spectrometry of Some Common Functional Groups - Chemistry LibreTexts. (2024).
- 17.11 Spectroscopy of Alcohols and Phenols - Organic Chemistry | OpenStax. (2023).

- Mass Spectrometry of Alcohols - Chemistry Steps. (n.d.).
- IR Spectrum: Alcohols and Phenols. (n.d.).
- Solubility test for Organic Compounds. (2024).
- An In-Depth Technical Guide to the Mass Spectrometry Fragmentation Patterns of C10 Alcohols - Benchchem. (n.d.).
- 13.4: Spectroscopy of Alcohols - Chemistry LibreTexts. (2020).
- C₂H₆O CH₃CH₂OH infrared spectrum of ethanol vapour liquid film C₂H₅OH prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of ethyl alcohol image diagram doc brown's advanced organic chemistry revision notes. (n.d.).
- Experiment: Solubility of Organic & Inorganic Compounds. (n.d.).
- Experiment 1. Solubility of Organic Compounds | PDF | Solution - Scribd. (n.d.).
- Compound solubility measurements for early drug discovery | Computational Chemistry. (2022).
- How can you determine the solubility of organic compounds? - Quora. (2017).
- ¹H NMR spectrum of the spiro compound 18 - The Royal Society of Chemistry. (n.d.).
- NMR spectroscopic analysis of new spiro-piperidylrifamycins - PubMed. (n.d.).
- Technical Support Center: Characterization of Spiro-Heterocycles - Benchchem. (n.d.).
- Determination of Boiling Points. (n.d.). Available at:
https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFmcFByYV0Szh03OfCV3-JeAM4cyc4iVrCHnVTIBy_GuMnHXuiLNUkqhAHHe9clWM-o3hgpw-JSdKOxXqy1shlB9UoKwCElZAfjBH004FkBpMX9QiOifuV9RFvRmTWAlS8BFQ==
- Determination of Boiling point of Ethyl Alcohol - YouTube. (2023).
- NMR chemical shifts of spiro-carbon of compounds 245- 248 and 249, 250, and 252. - ResearchGate. (n.d.).
- 6.2B: Step-by-Step Procedures for Boiling Point Determination - Chemistry LibreTexts. (2022).
- Spirocyclic compounds as innovative tools in drug discovery for medicinal chemists. (2025).
- Chemistry practical # 3 | To find the boiling point of Ethyl Alcohol | Class 9 | Online SFS. (2021).
- Spiropentane - Wikipedia. (n.d.).
- The Spirocycle Surge in Drug Discovery - Drug Hunter. (2025).
- Recent in vivo advances of spirocyclic scaffolds for drug discovery - ResearchGate. (2025).
- Synthesis of Spiro[2.2]pentanes and Spiro[2.3]hexanes Employing the Me₃Al/CH₂I₂ Reagent | Request PDF - ResearchGate. (n.d.).
- Synthetic Routes to Approved Drugs Containing a Spirocycle - PMC - NIH. (n.d.).
- Synthesis of Spiro[2.2]pentanes and Vinylcyclopropanes Using Sulfones as Carbene Equivalents - PubMed. (2025).

- 1822863-22-8|1-{spiro[2.2]pentan-1-yl}ethan-1-ol - BLDpharm. (n.d.).
- 118757-50-9 | Spiro[2.2]pentane-1-ethanol - Moldb. (n.d.).
- Spiro[2.2]pentane-1-carboxylic Acid (17202-64-1) - Chemchart. (n.d.).
- SPIROPENTANE(157-40-4) 1H NMR spectrum - ChemicalBook. (n.d.).

Sources

- 1. Spirocyclic compounds as innovative tools in drug discovery for medicinal chemists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthetic Routes to Approved Drugs Containing a Spirocycle - PMC [pmc.ncbi.nlm.nih.gov]
- 4. drughunter.com [drughunter.com]
- 5. Synthesis of Spiro[2.2]pentanes and Vinylcyclopropanes Using Sulfones as Carbene Equivalents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1822863-22-8|1-{spiro[2.2]pentan-1-yl}ethan-1-ol|BLD Pharm [bldpharm.com]
- 7. Spiropentane - Wikipedia [en.wikipedia.org]
- 8. Spiro[2.2]pentane-1-carboxylic Acid (17202-64-1) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. phillysim.org [phillysim.org]
- 11. lifechemicals.com [lifechemicals.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. scribd.com [scribd.com]
- 14. chem.ws [chem.ws]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. SPIROPENTANE(157-40-4) 1H NMR [m.chemicalbook.com]
- 17. 17.11 Spectroscopy of Alcohols and Phenols - Organic Chemistry | OpenStax [openstax.org]
- 18. chem.libretexts.org [chem.libretexts.org]

- 19. NMR spectroscopic analysis of new spiro-piperidylrifamycins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. IR Spectrum: Alcohols and Phenols [quimicaorganica.org]
- 22. C₂H₆O CH₃CH₂OH infrared spectrum of ethanol vapour liquid film C₂H₅OH prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of ethyl alcohol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 23. scribd.com [scribd.com]
- 24. chem.libretexts.org [chem.libretexts.org]
- 25. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- 26. benchchem.com [benchchem.com]
- 27. m.youtube.com [m.youtube.com]
- 28. researchgate.net [researchgate.net]
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